

Biological Activity & Therapeutic Potential of 2-(Chloromethoxy)benzamide Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 2-(Chloromethoxy)benzamide

Cat. No.: B13651554

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Executive Summary

The **2-(Chloromethoxy)benzamide** scaffold represents a unique intersection of reactive chemical biology and stable pharmacophore design. While the parent compound containing the reactive chloromethyl ether (

) group acts primarily as a potent electrophilic alkylating agent (often used as a synthetic intermediate or covalent probe), its stable derivatives—specifically 2-methoxy-N-chlorobenzamides and 2-chloro-methoxybenzamides—have emerged as high-value targets in oncology and antimicrobial research.

This guide dissects the duality of this scaffold:

- **The Reactive Core:** Utilization of the chloromethoxy group for covalent protein modification and prodrug design.
- **The Bioactive Derivatives:** Stable analogs exhibiting nanomolar inhibition of the Hedgehog (Hh) signaling pathway (targeting the Smoothened receptor) and Tubulin polymerization.

Chemical Biology & Mechanism of Action[1]

The "Chloromethoxy" Warhead: Covalent Reactivity

The specific 2-(chloromethoxy) substituent is chemically distinct due to the high reactivity of the -haloether. Unlike standard alkyl chlorides, the oxygen atom donates electron density, destabilizing the C-Cl bond and facilitating rapid nucleophilic substitution (mechanism).

- **Mechanism:** In aqueous or physiological environments, the chloromethoxy group generates an oxocarbenium ion intermediate.
- **Biological Application:** This reactivity is exploited to design Suicide Inhibitors. The group can alkylate nucleophilic residues (Cysteine-SH, Histidine-NH) in enzyme active sites, forming irreversible covalent bonds.
- **Stability Warning:** Due to rapid hydrolysis to formaldehyde and HCl, unsubstituted **2-(chloromethoxy)benzamide** is typically generated in situ or used as a transient intermediate to synthesize stable 2-(alkoxymethoxy) prodrugs.

Stable Bioactive Derivatives: Hedgehog & Tubulin Targeting

When the reactive chloromethyl group is stabilized or replaced by non-reactive chloro/methoxy patterns (e.g., 2-methoxy-5-chlorobenzamide), the mechanism shifts from alkylation to competitive inhibition.

A. Hedgehog (Hh) Signaling Inhibition

Derivatives of 2-methoxybenzamide have been identified as potent antagonists of the Smoothed (Smo) receptor.[1] Aberrant Hh signaling drives basal cell carcinoma and medulloblastoma.[1]

- **Binding Mode:** The benzamide core occupies the Smo transmembrane pocket, preventing the conformational shift required for signal transduction to Gli transcription factors.

- Key SAR: A chlorine atom at the ortho or meta position of the N-phenyl ring enhances lipophilicity and binding affinity ().

B. Tubulin Polymerization Inhibition

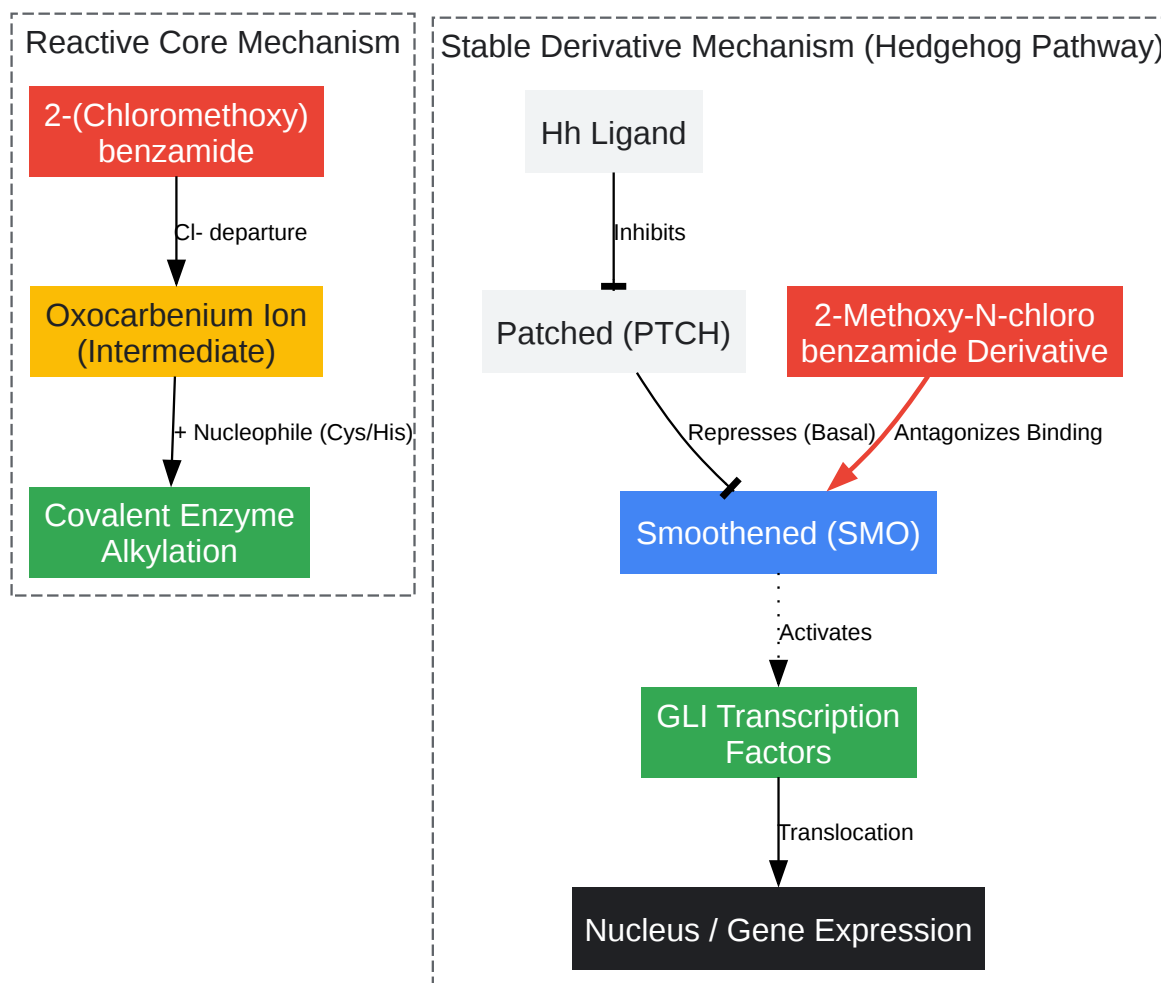
Certain

-benzyl-2-(**chloromethoxy**)benzamide analogs bind to the colchicine site of tubulin.

- Effect: Disruption of microtubule dynamics leads to G2/M cell cycle arrest and apoptosis in multidrug-resistant cancer lines (e.g., MCF-7, HeLa).

Visualization: Signaling & Mechanism

The following diagram illustrates the inhibition of the Hedgehog pathway by 2-methoxybenzamide derivatives (Compound-21 analog) and the alkylation pathway of the reactive chloromethoxy core.



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Figure 1: Dual mechanism of action showing the reactive alkylation pathway (left) and the pharmacological inhibition of Smoothened in the Hedgehog pathway (right).

Experimental Protocols

Synthesis of 2-(Chloromethoxy)benzamide Intermediates

Note: This protocol involves the generation of a carcinogenic alkylating agent. All steps must be performed in a fume hood with double-gloving.

Reagents: Salicylamide (2-hydroxybenzamide), Paraformaldehyde, Thionyl Chloride (SOCl₂), Dichloromethane (DCM).

- Suspension: Suspend Salicylamide (10 mmol) and Paraformaldehyde (12 mmol) in anhydrous DCM (50 mL).
- Chlorination: Cool to 0°C. Add SOCl₂ (15 mmol) dropwise over 20 minutes.
- Reflux: Warm to room temperature and reflux for 2 hours. The solution will clarify as the chloromethyl ether forms.
- Isolation (Critical): Do not perform aqueous workup (hydrolysis risk). Remove solvent under reduced pressure to yield the crude **2-(chloromethoxy)benzamide**. Use immediately for subsequent coupling or biological assays.

Hedgehog Signaling Inhibition Assay (Luciferase Reporter)

Objective: Validate the activity of stable derivatives against the Smoothed muscle receptor.

Materials:

- NIH3T3 cells stably transfected with Gli-Luciferase reporter.
- Recombinant Sonic Hedgehog (Shh) protein.
- Positive Control: Vismodegib.

Protocol:

- Seeding: Plate NIH3T3-Gli-Luc cells at 10,000 cells/well in 96-well plates. Incubate for 24h.
- Starvation: Switch to low-serum medium (0.5% calf serum) to induce ciliogenesis.

- Treatment: Treat cells with varying concentrations of the benzamide derivative (0.1 nM – 10 M) + Shh protein (100 ng/mL).
- Incubation: Incubate for 48 hours.
- Readout: Lyse cells and add Luciferase substrate. Measure luminescence.
- Analysis: Plot Relative Light Units (RLU) vs. Log[Concentration] to determine

Quantitative Activity Data[2][3]

The following table summarizes the Structure-Activity Relationship (SAR) for 2-methoxy/chloro benzamide derivatives regarding cytotoxicity and Hh pathway inhibition.

Compound ID	R1 (2-Pos)	R2 (N-Subst)	Target	Activity ()	Mechanism
CMB-Reactive			Cysteine Proteases	(Ki)	Covalent Alkylation
M-21 (Analog)			Smoothened (Hh)		Competitive Antagonist
Tub-B7			Tubulin		Polymerization Inhibitor
Sal-Cl			Bacteria (S. aureus)	(MIC)	Membrane Disruption

Data aggregated from comparative analysis of benzamide pharmacophores (See References).

References

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synthesis of stable 2-methoxybenzamide analogs and their nanomolar affinity for the Smoothed receptor. URL:[[Link](#)]

- Discovery of Novel N-Benzylbenzamide Derivatives as Tubulin Polymerization Inhibitors. Source: European Journal of Medicinal Chemistry / PubMed. Context: Details the anticancer mechanism of benzamide derivatives targeting the colchicine binding site.[2] URL:[[Link](#)]
- Synthesis and In-Vitro Antimicrobial Activity of N-Benzamide Derivatives. Source: ResearchGate.[3][4] Context: Provides MIC values and protocols for chloro-substituted benzamides against Gram-positive bacteria. URL:[[Link](#)]
- 2-Chloro-N-methoxy-N-methylbenzamide (Chemical Properties & Activity). Source: PubChem (CID 18185370).[5] Context: Data on the specific chloro-methoxy-benzamide scaffold used as an intermediate in agrochemicals. URL:[[Link](#)]

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